

# 1-Pyrenesulfonic acid CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 1-Pyrenesulfonic acid

Cat. No.: B1206722

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## An In-Depth Technical Guide to 1-Pyrenesulfonic Acid

This guide provides a comprehensive overview of **1-pyrenesulfonic acid**, its various forms, and its sodium salt, with a focus on its chemical identifiers, physicochemical properties, synthesis, and key applications in research and development. The information is tailored for researchers, scientists, and professionals in drug development.

## Chemical Identifiers and Nomenclature

**1-Pyrenesulfonic acid** and its common variants are identifiable by several key numbers and notations. The core compound is **1-pyrenesulfonic acid**, which is also available as a hydrate and a sodium salt. The CAS (Chemical Abstracts Service) number, along with other identifiers, varies depending on the specific form of the molecule.

Identifier	1-Pyrenesulfonic Acid	1-Pyrenesulfonic Acid Hydrate	1-Pyrenesulfonic Acid Sodium Salt
CAS Number	26651-23-0[1][2]	654055-00-2[3][4]	59323-54-5[5][6]
Molecular Formula	C <sub>16</sub> H <sub>10</sub> O <sub>3</sub> S[1][2]	C <sub>16</sub> H <sub>12</sub> O <sub>4</sub> S[4]	C <sub>16</sub> H <sub>9</sub> NaO <sub>3</sub> S[5][6]
Molecular Weight	282.31 g/mol [1]	300.3 g/mol [4]	304.30 g/mol [6]
IUPAC Name	pyrene-1-sulfonic acid[2]	pyrene-1-sulfonic acid;hydrate[4]	sodium pyrene-1-sulfonate
InChI	InChI=1S/C16H10O3S/c17-20(18,19)14-9-7-12-5-4-10-2-1-3-11-6-8-13(14)16(12)15(10)11/h1-9H,(H,17,18,19)[2]	InChI=1S/C16H10O3S.H2O/c17-20(18,19)14-9-7-12-5-4-10-2-1-3-11-6-8-13(14)16(12)15(10)11;/h1-9H,(H,17,18,19);1H2[3][4]	InChI=1S/C16H10O3S.Na/c17-20(18,19)14-9-7-12-5-4-10-2-1-3-11-6-8-13(14)16(12)15(10)11;/h1-9H,(H,17,18,19);/q;+1/p-1[5][6]
InChIKey	DLOBKMWCBFUHP-UHFFFAOYSA-N[2]	RRDYFCSDPUHYDA-UHFFFAOYSA-N[3][4]	HCOPYCNNZOWMTD-UHFFFAOYSA-M[5][6]
SMILES	C1=CC2=C3C(=C1)C=CC4=C(C=CC(=C43)C=C2)S(=O)(=O)O[2]	C1=CC2=C3C(=C1)C=CC4=C(C=CC(=C43)C=C2)S(=O)(=O)O.O[4]	[Na+].[O-]S(=O)(=O)c1ccc2ccc3ccccc4ccc1c2c34
Synonyms	Pyrene-3-sulfonic acid[2]	Pyrene-1-sulfonic acid--water (1/1)[4]	Sodium 1-pyrenesulfonate

## Physicochemical Properties

**1-Pyrenesulfonic acid** and its sodium salt are notable for their fluorescent properties. The sulfonic acid group enhances water solubility compared to the parent pyrene molecule.

Property	Value	Source Form
Physical State	Solid	All forms
Melting Point	125-129 °C	Hydrate[3]
Absorption Maxima ( $\lambda_{\text{max}}$ )	233, 243, 245, 266, 277, 316, 329, 375 nm	Sodium Salt[5][7]
Absorption/Emission Maxima	346/376 nm	Sodium Salt[5][7]
Solubility (Sodium Salt)	DMF: 10 mg/mL, DMSO: 10 mg/mL, Ethanol: 1 mg/mL, PBS (pH 7.2): partially soluble	Sodium Salt[5][7]
Solubility (Hydrate)	DMSO: 25 mg/mL	Hydrate[3]

While specific pKa, quantum yield, and fluorescence lifetime values for **1-pyrenesulfonic acid** are not readily available in the cited literature, arenesulfonic acids are generally strong acids.

## Synthesis of Pyrenesulfonic Acids

While a detailed, contemporary protocol for the synthesis of **1-pyrenesulfonic acid** is not readily available, the traditional method involves the sulfonation of pyrene. A more recent, one-step synthesis for the related compound, 1,3,6,8-pyrenesulfonic acid tetrasodium salt (PTSA), has been described and is presented here as an illustrative example of pyrene sulfonation. The traditional synthesis of PTSA involves a two-step process where the first step is the synthesis of pyrene-1-sulfonic acid sodium salt.[8]

## Illustrative One-Step Synthesis of 1,3,6,8-Pyrenesulfonic Acid Tetrasodium Salt (PTSA)

This method is noted to be more convenient, effective, and environmentally friendly than traditional multi-step procedures.[8][9]

Materials:

- Pyrene

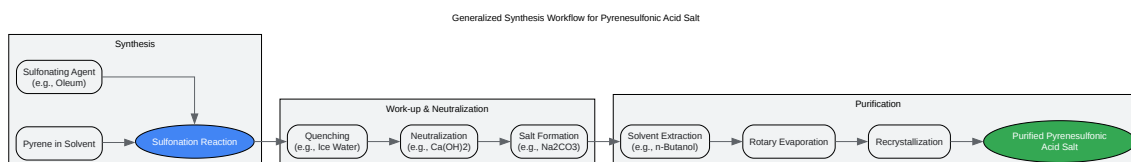
- 50% Fuming sulfuric acid (Oleum)
- Nitrobenzene
- Calcium hydroxide
- Sodium carbonate
- n-Butanol
- Saturated sodium chloride solution

Protocol:

- Dissolve pyrene (1.01 g, 5 mmol) in nitrobenzene (20 mL).
- Add 3.5 mL of 50% fuming sulfuric acid in batches to the pyrene solution.
- Stir the mixture at 30°C for 6 hours.
- Heat the mixture to 60°C and continue stirring at high speed for 12 hours until a greenish-yellow precipitate forms.
- Pour the resulting mixture into ice water.
- Slowly add a calcium hydroxide slurry to neutralize the mixture, followed by filtration.
- Add sodium carbonate to the filtrate.
- Extract the nitrobenzene completely from the mixture using n-butanol.
- Treat the subnatant with a rotary evaporator at 60-80°C.
- Purify the raw product by recrystallization from a saturated sodium chloride solution to obtain the final PTSA product as a yellow crystalline solid.<sup>[8]</sup>

## Synthesis Workflow for Pyrenesulfonic Acid (General)

The following diagram illustrates a generalized workflow for the synthesis and purification of a pyrenesulfonic acid salt, based on the principles of the PTSA synthesis.



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Generalized workflow for pyrenesulfonic acid synthesis.

## Applications in Research

**1-Pyrenesulfonic acid** is a versatile fluorescent probe with several applications in scientific research.<sup>[5]</sup>

## Fluorescent Probe for Ion and Molecule Detection

The fluorescence of **1-pyrenesulfonic acid** can be quenched by certain analytes, making it a useful tool for their detection. Its fluorescence is known to be quenched by ferric ions ( $\text{Fe}^{3+}$ ) and nitroaromatic compounds, such as the explosive components 2,4-dinitrotoluene (2,4-DNT) and trinitrotoluene (TNT), in aqueous solutions.<sup>[5][7]</sup>

Experimental Protocol for Stock Solution Preparation:

- **1-Pyrenesulfonic acid** sodium salt is typically supplied as a solid.

- To prepare a stock solution, dissolve the solid in an organic solvent of choice, such as DMSO or DMF, which should be purged with an inert gas. The solubility is approximately 10 mg/mL in both DMSO and DMF.[7]
- For experiments in aqueous media, further dilutions of the stock solution should be made into the desired aqueous buffer or isotonic saline immediately before use. It is recommended not to store the aqueous solution for more than one day.[7]

## Study of Reverse Micelles

**1-Pyrenesulfonic acid** has been utilized in the study of reverse micelles. Its fluorescence quenching properties allow for the investigation of the intermicellar migration of reactants and the estimation of the number of micelles per cluster.[5][7]

## Synthesis of Advanced Materials

**1-Pyrenesulfonic acid** also serves as a building block or functionalizing agent in materials science.

- Conducting Polymers: It has been used as a surfactant and dopant in the synthesis of polypyrrole micro- and nanowires.[5]
- Graphene Functionalization: **1-Pyrenesulfonic acid** hydrate can be used as a reactant to functionalize the surface of graphene oxide.[3]
- Organometallic Chemistry: It is a pyrene derivative that can be used to synthesize pyrene-containing organostannoxanes.[1]

## Principles of Fluorescence Quenching

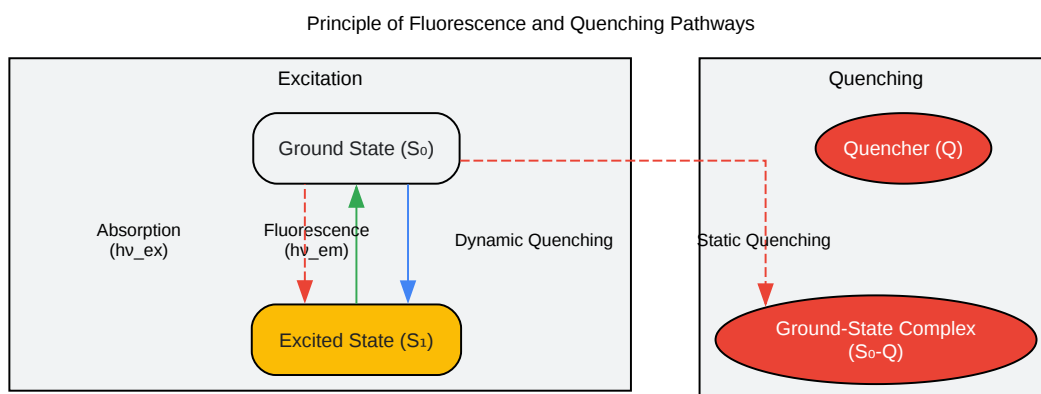
The application of **1-pyrenesulfonic acid** as a fluorescent probe is based on the principle of fluorescence quenching. Quenching refers to any process that decreases the fluorescence intensity of a substance. There are two primary mechanisms of quenching: static and dynamic.

- Static Quenching: In this mechanism, the quencher forms a non-fluorescent complex with the fluorophore in its ground state.

- **Dynamic Quenching:** This occurs when the excited fluorophore collides with the quencher molecule, leading to non-radiative de-excitation.

Studies on a related compound, 1-hydroxypyrene-3,6,8-trisulfonic acid (HPTS), in the presence of single-walled carbon nanotubes, have suggested a static quenching mechanism evidenced by the formation of a stable ground-state complex.[10][11][12] The quenching of **1-pyrenesulfonic acid** by metal ions and other molecules is a key area of its application.

The following diagram illustrates the general principle of fluorescence and the two quenching pathways.



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Fluorescence excitation, emission, and quenching pathways.

## Conclusion

**1-Pyrenesulfonic acid** is a valuable chemical compound, particularly recognized for its utility as a fluorescent probe in various scientific domains. Its distinct CAS numbers and identifiers for its acid, hydrate, and sodium salt forms are crucial for accurate sourcing and application. While detailed experimental protocols for its synthesis are not widely published, its role in the

synthesis of more complex molecules is acknowledged. Its primary applications leverage its fluorescence quenching properties for the detection of ions and organic molecules, and for studying molecular interactions in complex systems like reverse micelles. Furthermore, its utility extends to materials science as a functionalizing agent for polymers and nanomaterials. The continued exploration of **1-pyrenesulfonic acid** and its derivatives is likely to yield further advancements in sensor technology and materials science.

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- To cite this document: BenchChem. [1-Pyrenesulfonic acid CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at:



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